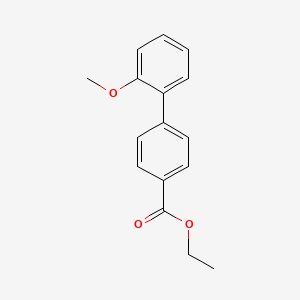

molecular formula C16H16O3 B589356 2'-Methoxy-biphenyl-4-carboxylic acid ethyl ester CAS No. 155061-60-2

2'-Methoxy-biphenyl-4-carboxylic acid ethyl ester

Cat. No. B589356
CAS RN: 155061-60-2
M. Wt: 256.301
InChI Key: JUYLQXVUOXQETO-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US06903091B2

Procedure details

A mixture of 2′-methoxy-[1,1′-biphenyl]-4-carboxylic acid ethyl ester of Step A (3.7 g, 14.4 mmol) in tetrahydrofuran (40 mL) and 1 N sodium hydroxide (30 mL, 30 mmol) was heated at reflux overnight. After cooling, the reaction mixture was concentrated in vacuo, and the residue was acidified with 2N hydrochloric acid to give a white solid which was collected by filtration and dried under vacuum to provide the title compound (3.2 g, 97.4%) as a white solid, m.p. 250-253° C.
Name
2′-methoxy-[1,1′-biphenyl]-4-carboxylic acid ethyl ester
Quantity
3.7 g
Type
reactant
Reaction Step One
Name
sodium hydroxide
Quantity
30 mL
Type
reactant
Reaction Step One
Name
tetrahydrofuran
Quantity
40 mL
Type
solvent
Reaction Step One
Name
title compound
Yield
97.4%

Identifiers

REACTION_CXSMILES
C([O:3][C:4]([C:6]1[CH:11]=[CH:10][C:9]([C:12]2[CH:17]=[CH:16][CH:15]=[CH:14][C:13]=2[O:18][CH3:19])=[CH:8][CH:7]=1)=[O:5])C.[OH-].[Na+]>O1CCCC1>[CH3:19][O:18][C:13]1[CH:14]=[CH:15][CH:16]=[CH:17][C:12]=1[C:9]1[CH:10]=[CH:11][C:6]([C:4]([OH:5])=[O:3])=[CH:7][CH:8]=1 |f:1.2|

Inputs

Step One
Name
2′-methoxy-[1,1′-biphenyl]-4-carboxylic acid ethyl ester
Quantity
3.7 g
Type
reactant
Smiles
C(C)OC(=O)C1=CC=C(C=C1)C1=C(C=CC=C1)OC
Name
sodium hydroxide
Quantity
30 mL
Type
reactant
Smiles
[OH-].[Na+]
Name
tetrahydrofuran
Quantity
40 mL
Type
solvent
Smiles
O1CCCC1

Conditions

Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

TEMPERATURE
Type
TEMPERATURE
Details
was heated
TEMPERATURE
Type
TEMPERATURE
Details
at reflux overnight
Duration
8 (± 8) h
TEMPERATURE
Type
TEMPERATURE
Details
After cooling
CONCENTRATION
Type
CONCENTRATION
Details
the reaction mixture was concentrated in vacuo
CUSTOM
Type
CUSTOM
Details
to give a white solid which
FILTRATION
Type
FILTRATION
Details
was collected by filtration
CUSTOM
Type
CUSTOM
Details
dried under vacuum

Outcomes

Product
Name
title compound
Type
product
Smiles
COC1=C(C=CC=C1)C1=CC=C(C=C1)C(=O)O
Measurements
Type Value Analysis
AMOUNT: MASS 3.2 g
YIELD: PERCENTYIELD 97.4%
YIELD: CALCULATEDPERCENTYIELD 97.4%

Source

Source
 Open Reaction Database (ORD)
Description
 The Open Reaction Database (ORD) is an open-access schema and infrastructure for structuring and sharing organic reaction data, including a centralized data repository. The ORD schema supports conventional and emerging technologies, from benchtop reactions to automated high-throughput experiments and flow chemistry. Our vision is that a consistent data representation and infrastructure to support data sharing will enable downstream applications that will greatly improve the state of the art with respect to computer-aided synthesis planning, reaction prediction, and other predictive chemistry tasks.
